

Unveiling the Thermal Resilience of Pigment Yellow 155: A Technical Guide

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Compound of Interest

Compound Name: Pigment Yellow 155

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This in-depth technical guide explores the thermal stability and heat resistance of **Pigment Yellow 155** (C.I. 200310), a high-performance disazo pigment prized for its vibrant greenish-yellow hue and excellent durability. Understanding its behavior at elevated temperatures is critical for its successful application in demanding environments such as plastics, coatings, and inks, where processing and end-use conditions can be extreme. This document provides a comprehensive overview of its thermal properties, supported by available quantitative data and insights into standardized testing methodologies.

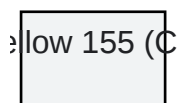
Executive Summary

Pigment Yellow 155 is characterized by its robust thermal stability, making it a suitable colorant for a wide array of polymers processed at high temperatures. Technical data sheets from various manufacturers consistently report heat resistance in the range of 260°C to 280°C, particularly in polyolefins like HDPE.^{[1][2][3]} Its performance is attributed to its stable molecular structure. While specific thermogravimetric (TGA) and differential scanning calorimetry (DSC) data are not widely published in public literature, the application-specific data provides a strong indication of its thermal endurance. The standard method for evaluating this heat resistance in plastics involves compounding the pigment into the polymer and assessing the color change after exposure to a specific temperature for a defined duration.

Chemical and Physical Properties

A foundational understanding of **Pigment Yellow 155**'s identity is crucial before delving into its thermal performance.

- Chemical Name: 1,4-Benzenedicarboxylic acid, 2,2'-[1,4-phenylenebis[imino(1-acetyl-2-oxo-2,1-ethanediyl)azo]]bis-,tetramethyl ester
- Chemical Formula: $C_{34}H_{32}N_6O_{12}$ [2][3][4]
- Molecular Weight: 716.65 g/mol [4]
- CAS Number: 68516-73-4 [1][3]



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Caption: Chemical Structure of **Pigment Yellow 155**.

Quantitative Thermal Stability Data

The heat resistance of **Pigment Yellow 155** is most often quantified by its performance in specific polymer systems. The data below, compiled from various technical sources, summarizes its thermal stability. It is important to note that the processing conditions, pigment concentration, and presence of other additives like titanium dioxide can influence these values.

Table 1: General Heat Resistance of **Pigment Yellow 155**

Property	Value	Source(s)
General Heat Resistance	180°C	[2]
General Heat Resistance	280°C	[1][2]
Melting Point	264 - 268°C	[5]

Table 2: Heat Stability of **Pigment Yellow 155** in Various Polymers

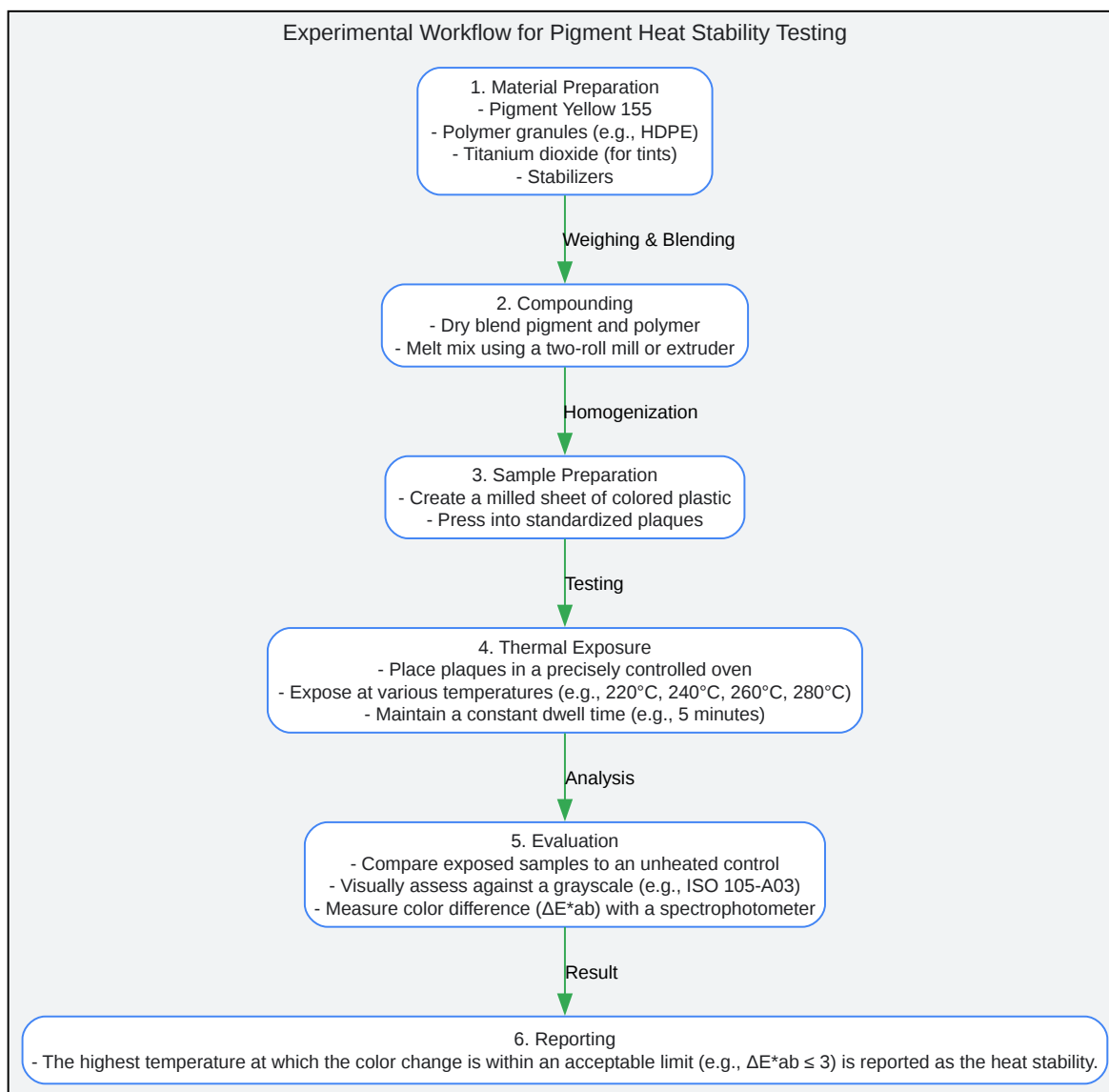
Polymer	Concentration	Temperature Stability	Dwell Time	Source(s)
HDPE (High-Density Polyethylene)	1/3 Standard Depth	260°C	5 minutes	[5] [6]
HDPE (High-Density Polyethylene)	-	280°C	-	[1]
PVC-soft (Plasticized Polyvinyl Chloride)	-	180°C	-	[5] [6]
PP (Polypropylene)	-	280°C	-	[1]
PS (Polystyrene)	-	250°C	-	
ABS (Acrylonitrile Butadiene Styrene)	-	Recommended	-	[1]

Note: "Standard Depth" (SD) is a measure of color concentration. 1/3 SD is a common reference point for evaluating pigment strength and fastness properties.

Experimental Protocols for Heat Stability Testing

While manufacturers' specific internal testing protocols are proprietary, the heat stability of pigments in plastics is generally determined using standardized methods. The most relevant standards are from DIN (Deutsches Institut für Normung) and EN (European Norms).

A typical experimental workflow for determining the heat stability of a pigment in a plastic matrix is outlined below. This process is based on the principles described in standards such as DIN 53775 and EN 12877.



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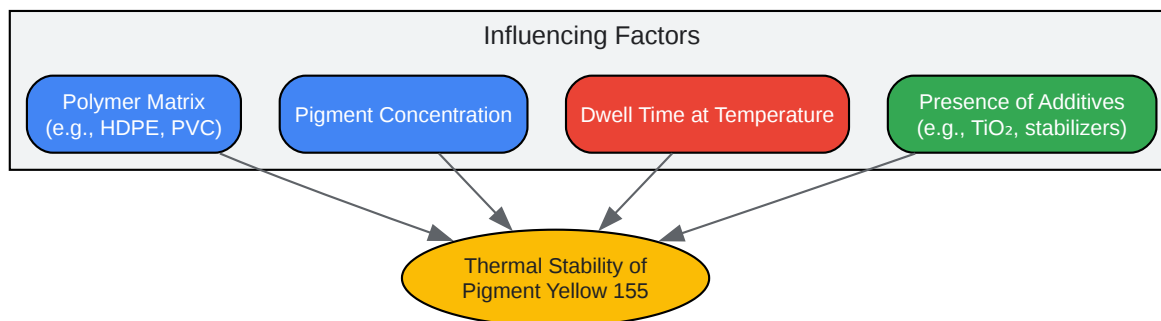
Caption: Generalized workflow for heat stability testing of pigments in plastics.

Methodology Details:

- **Preparation of the Test Compound:** The pigment is dry-blended with the polymer resin (e.g., HDPE) at a specified concentration. For tint evaluations, a white pigment like titanium dioxide is also added. The mixture is then homogenized through a melt-compounding process, such as two-roll milling or extrusion, to ensure uniform dispersion.
- **Sample Molding:** The resulting colored plastic compound is then typically compression or injection molded into standardized plaques or chips.
- **Thermal Treatment:** The molded samples are placed in a laboratory oven at a series of increasing temperatures for a fixed duration, commonly 5 minutes. A control sample is kept at room temperature.
- **Colorimetric Evaluation:** After cooling, the color of the heat-treated samples is compared to the unheated control. This comparison is quantified using a spectrophotometer to measure the color difference, expressed as ΔE_{ab} (CIELAB color space). A ΔE_{ab} value of 3 is often used as the maximum acceptable color change.
- **Determination of Heat Stability:** The heat stability is defined as the highest temperature at which the pigment can be held for the specified time without exhibiting a color change greater than the agreed-upon limit (e.g., $\Delta E^*_{ab} \leq 3$).

Factors Influencing Thermal Stability

The inherent thermal stability of **Pigment Yellow 155** is a function of its molecular structure. However, in practical applications, several factors can influence its performance at high temperatures.



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Caption: Key factors affecting the in-application thermal stability of **Pigment Yellow 155**.

- **Polymer Matrix:** The type of polymer can significantly affect the pigment's stability. Interactions between the polymer and the pigment, as well as the polymer's own degradation temperature, play a role.
- **Pigment Concentration:** The concentration of the pigment in the formulation can influence heat stability.
- **Dwell Time:** The duration of exposure to high temperatures is critical. A pigment may be stable for a short period at a certain temperature but may degrade with prolonged exposure.
- **Other Additives:** The presence of other components in the formulation, such as titanium dioxide (which can have photocatalytic activity), fillers, or stabilizers, can impact the overall thermal performance.

Conclusion

Pigment Yellow 155 demonstrates high thermal stability, making it a reliable choice for coloring plastics and other materials processed at elevated temperatures. Its heat resistance, typically cited between 260°C and 280°C in polyolefins, allows for a wide processing window. While detailed thermal analysis data like TGA and DSC are not readily available in the public domain, standardized testing in specific polymer systems provides robust and practical data for formulation and process design. For critical applications, it is always recommended to conduct

specific testing in the intended polymer matrix and under the anticipated processing conditions to verify performance.

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